

# An In-depth Technical Guide to the Physical Properties of Monoethyl Succinate

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## Compound of Interest

Compound Name: 4-Ethoxy-4-oxobutanoic acid

Cat. No.: B093570

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This technical guide provides a comprehensive overview of the key physical properties of monoethyl succinate, specifically its melting and boiling points. The information is intended for researchers, scientists, and professionals in the field of drug development. This document summarizes quantitative data, details experimental methodologies, and provides visual workflows for the determination of these properties.

## Physical Properties of Monoethyl Succinate

Monoethyl succinate, also known as **4-ethoxy-4-oxobutanoic acid**, is an ester derived from succinic acid and ethanol.<sup>[1]</sup> It is a clear, colorless liquid at room temperature with a slightly sweet, fruity odor.<sup>[1][2]</sup>

The experimentally determined physical properties of monoethyl succinate are summarized in the table below for easy reference and comparison.

Physical Property	Value	Conditions
Melting Point	8 °C	-
Boiling Point	248 °C	at atmospheric pressure (literature value) <sup>[2][3]</sup>
128-129 °C	at 3 Torr <sup>[4]</sup>	

## Experimental Protocols

While specific experimental records for the determination of monoethyl succinate's physical properties are not publicly detailed, this section outlines generalized, standard laboratory procedures for determining the melting and boiling points of organic compounds. These methods are widely accepted and would be applicable to monoethyl succinate.

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For pure crystalline compounds, this transition occurs over a narrow temperature range. The presence of impurities typically lowers and broadens the melting point range.[\[5\]](#)[\[6\]](#)  
[\[7\]](#)

### Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

### Procedure:

- Sample Preparation: A small amount of the solid sample is finely ground into a powder using a mortar and pestle.[\[8\]](#)
- Capillary Loading: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.[\[6\]](#)[\[9\]](#)
- Apparatus Setup: The loaded capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer.[\[5\]](#)
- Approximate Melting Point Determination: A rapid heating rate (5-10 °C per minute) is initially used to determine an approximate melting point range.[\[6\]](#)

- **Accurate Melting Point Determination:** The apparatus is allowed to cool to at least 20 °C below the approximate melting point. A fresh sample is then heated slowly, at a rate of approximately 2 °C per minute, through the expected melting range.[\[5\]](#)[\[6\]](#)
- **Data Recording:** The temperature at which the first liquid droplet is observed is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.[\[8\]](#)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Apparatus (Thiele Tube Method):

- Thiele tube
- Heat source (e.g., Bunsen burner)
- Thermometer
- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Mineral oil or other suitable heating bath liquid

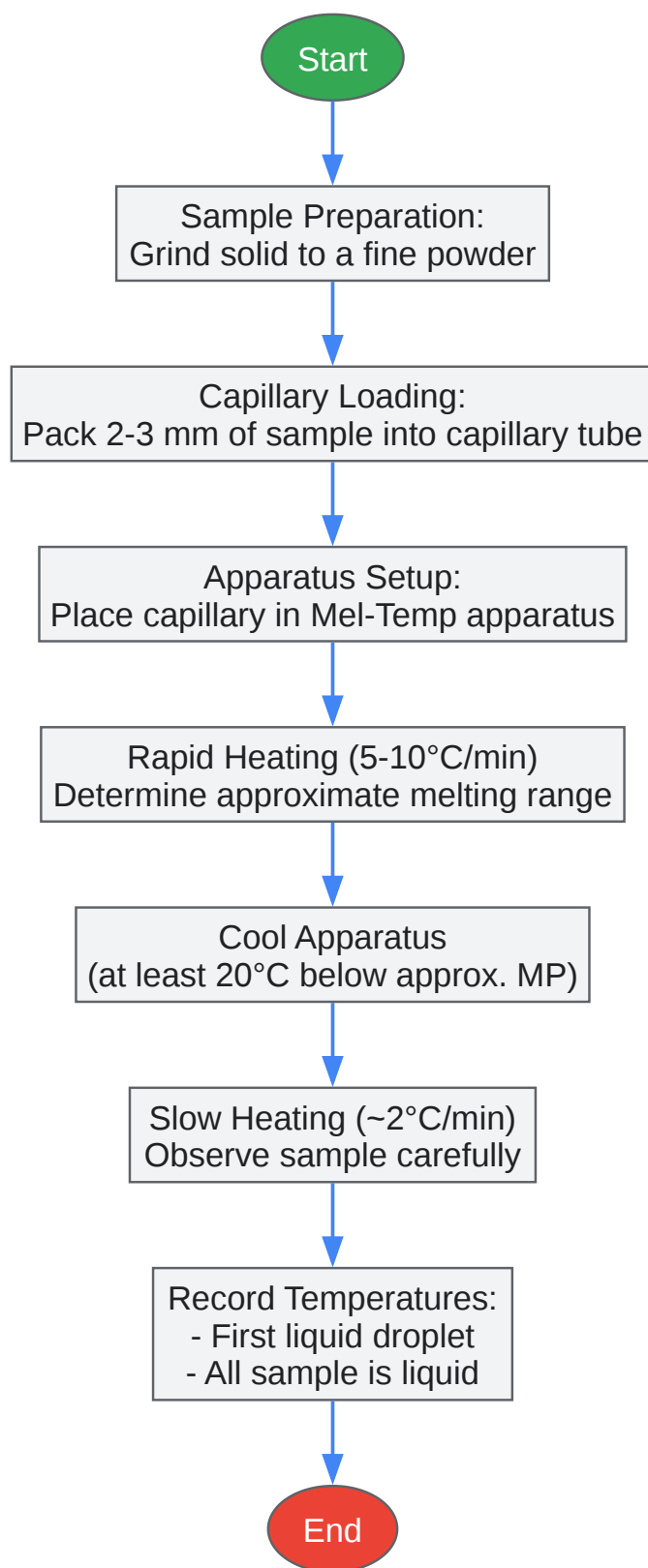
Procedure:

- **Sample Preparation:** A small amount of the liquid sample (approximately 0.5 mL) is placed into a small test tube.[\[10\]](#)
- **Capillary Insertion:** A capillary tube is placed inside the test tube with the open end submerged in the liquid and the sealed end protruding above the surface.[\[10\]](#)
- **Apparatus Assembly:** The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then clamped inside a Thiele tube containing heating oil, making sure the oil level is above the sample level.[\[10\]](#)
- **Heating:** The side arm of the Thiele tube is gently and evenly heated.[\[10\]](#)

- **Observation:** As the temperature rises, air trapped in the capillary tube will bubble out. The heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tube.
- **Data Recording:** The heat source is removed, and the liquid is allowed to cool. The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube. The atmospheric pressure should also be recorded.[\[10\]](#)

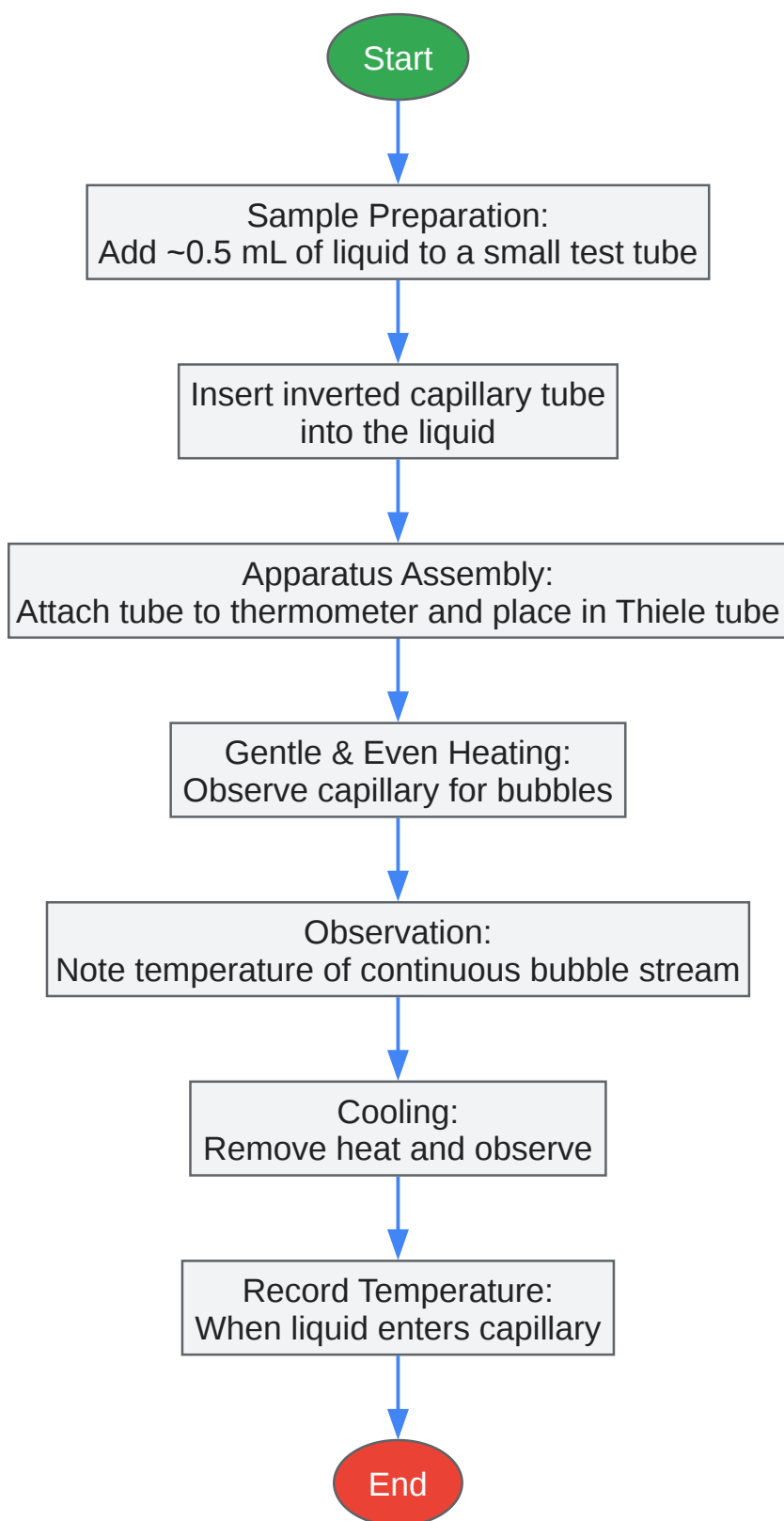
## Visualized Experimental Workflows

The following diagrams illustrate the logical flow of the experimental protocols for determining the melting and boiling points of a substance like monoethyl succinate.



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Caption: Workflow for Melting Point Determination.



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